

An In-depth Technical Guide to 4,4'-Dinitrostilbene-2,2'-disulfonic Acid

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Compound of Interest

Compound Name: *Dinitrostilbenedisulfonic acid*

Cat. No.: *B089499*

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This technical guide provides a comprehensive overview of 4,4'-Dinitrostilbene-2,2'-disulfonic acid, a key intermediate in the synthesis of fluorescent whitening agents and azo dyes. The content is tailored for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed information on its structure, properties, synthesis, and analysis.

Chemical Structure and Properties

4,4'-Dinitrostilbene-2,2'-disulfonic acid, often abbreviated as DNSDA or DNDS, is an organic compound with the chemical formula $C_{14}H_{10}N_2O_{10}S_2$.^[1] Its structure is characterized by a central stilbene backbone (a diarylethene) with two nitro groups and two sulfonic acid groups substituted on the phenyl rings. The IUPAC name for this compound is 5-nitro-2-[(E)-2-(4-nitro-2-sulfophenyl)ethenyl]benzenesulfonic acid.^[1] It is typically produced and used as its disodium salt, Disodium 4,4'-dinitrostilbene-2,2'-disulfonate.^[2]

Structure:



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References

- 1. 4,4'-Dinitro-2,2'-stilbenedisulfonic acid | C₁₄H₁₀N₂O₁₀S₂ | CID 5282251 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Disodium 4,4'-dinitrostilbene-2,2'-disulfonate - Wikipedia [en.wikipedia.org]
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